

Technical Monograph: Phenethylsorbitol Tetraacetate

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Compound of Interest

Compound Name:	1,5-Anhydro-1-phenethylsorbitol tetraacetate
CAS No.:	114421-40-8
Cat. No.:	B568646

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Synthesis, Structural Properties, and Pharmacological Relevance[1]

Chemical Identity & Structural Logic

The compound is a derivative of 1,5-anhydro-D-glucitol (often historically referred to as 1,5-anhydro-D-sorbitol).[1] The "phenethyl" designation indicates a 2-phenylethyl group attached at the C1 position (the pseudo-anomeric center), and "tetraacetate" confirms that the four hydroxyl groups at C2, C3, C4, and C6 are protected as acetate esters.[1]

Property	Specification
Common Name	Phenethylsorbitol Tetraacetate
IUPAC Name	1,5-Anhydro-1-C-(2-phenylethyl)-2,3,4,6-tetra-O-acetyl-D-glucitol
CAS Registry	114421-40-8
Molecular Formula	C ₂₆ H ₃₄ O ₉
Molecular Weight	~490.54 g/mol
Core Scaffold	C-Glucoside (Pyranose form)
Key Feature	Hydrolytically stable C-C anomeric bond

Synthesis & Reaction Mechanism

The synthesis of phenethylsorbitol tetraacetate typically follows the Gluconolactone Addition-Reduction Protocol.^[1] This method is preferred over radical allylation for generating saturated alkyl appendages like the phenethyl group.^[1]

Experimental Protocol: C-Glycosylation via Lactone Addition

Note: This protocol synthesizes the core scaffold.^[1] Standard deprotection/reprotection steps are assumed.

Reagents:

- 2,3,4,6-Tetra-O-benzyl-D-glucono-1,5-lactone (Starting Material)^[1]
- Phenethylmagnesium bromide (Grignard Reagent)^[1]
- Triethylsilane (Et₃SiH) & Boron trifluoride diethyl etherate (BF₃^[1]·OEt₂)
- Acetic Anhydride (Ac₂O) / Pyridine^[1]

Step-by-Step Methodology:

- Nucleophilic Addition:

- Dissolve 2,3,4,6-tetra-O-benzyl-D-glucono-1,5-lactone in anhydrous THF under N₂ atmosphere at -78°C.
- Slowly add Phenethylmagnesium bromide (1.2 equiv).[1] The Grignard reagent attacks the carbonyl carbon (C1), forming the lactol (hemiketal).[1]
- Mechanism:[1] This establishes the carbon framework but leaves a tertiary alcohol at C1.[1]
- Stereoselective Reduction (The Kishi Reduction):
 - Treat the crude lactol with Et₃SiH (3 equiv) and BF₃·OEt₂ (2 equiv) in CH₂Cl₂ at -40°C.[1]
 - Causality: The Lewis acid (BF₃) promotes the formation of an oxocarbenium ion intermediate.[1] The silane (Et₃SiH) delivers a hydride from the thermodynamically favored axial face, resulting in the β-C-glucoside (equatorial phenethyl group) as the major product.[1]
- Global Deprotection & Acetylation:
 - Perform hydrogenolysis (H₂/Pd-C) to remove benzyl groups.[1]
 - React the resulting free polyol with Ac₂O and Pyridine to yield the final Phenethylsorbitol Tetraacetate.[1]

Visualization: Synthetic Pathway



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Figure 1: Synthetic route from gluconolactone to phenethylsorbitol tetraacetate via oxocarbenium reduction.[1]

Applications & Pharmacological Relevance[1][2]

A. SGLT2 Inhibitor Homology

Phenethylsorbitol tetraacetate is a structural homologue to the gliflozin class of drugs (e.g., Dapagliflozin, Canagliflozin).[1]

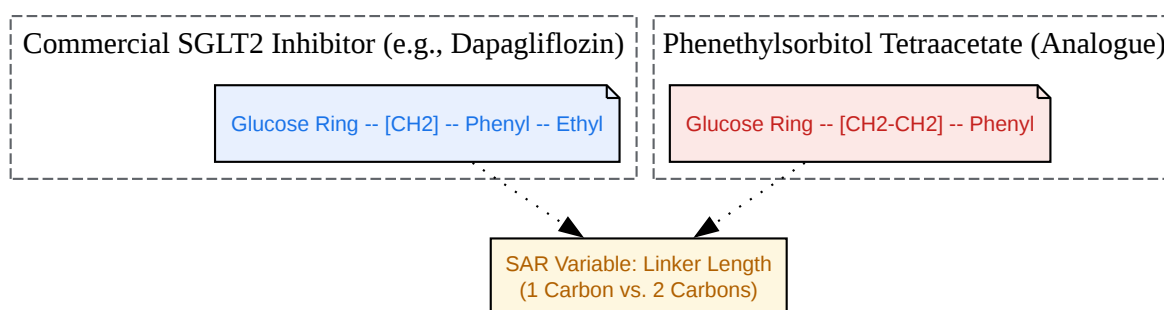
- Mechanism: SGLT2 inhibitors block glucose reabsorption in the kidney.[1] They require a glucose moiety (to bind the SGLT2 active site) linked to a lipophilic aglycone (usually an aryl group).[1]
- Role of Phenethylsorbitol: While commercial gliflozins typically use a benzyl or biphenyl linkage, the phenethyl linker provides a specific probe for the "Aglycone Binding Pocket" depth.[1]
 - Research Insight: The two-carbon spacer (phenethyl) increases flexibility compared to the rigid benzyl linker.[1] This molecule is used in Structure-Activity Relationship (SAR) studies to determine the optimal distance between the sugar ring and the distal aromatic ring for maximum binding affinity.[1]

B. Metabolic Stability (C-Glycoside Advantage)

Unlike O-glycosides, which are rapidly degraded by intestinal glucosidases, the C-glycosidic bond in phenethylsorbitol tetraacetate renders it hydrolytically inert.[1]

- Utility: It serves as a robust internal standard in metabolic assays or as a scaffold for designing oral drugs that must survive the GI tract intact.[1]

Visualization: Structural Homology (SGLT2 Class)



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Figure 2: SAR comparison showing the linker length difference between standard SGLT2 inhibitors and the phenethyl analogue.[1]

Analytical Profile & Quality Control

To validate the synthesis of CAS 114421-40-8, the following analytical signatures must be confirmed.

Method	Expected Signature
¹ H NMR (CDCl ₃)	δ 7.1-7.3: Multiplet (5H, aromatic ring). δ 1.9-2.1: Four singlets (12H, Acetyl-CH ₃). δ 1.6-1.9: Multiplets for the phenethyl CH ₂ -CH ₂ linker. δ 3.5-5.2: Skeletal protons of the pyranose ring (distinct chemical shifts due to acetylation).[1]
¹³ C NMR	C1 Anomeric: Shifted upfield (~70-78 ppm) compared to O-glycosides (~90-100 ppm) due to the C-C bond. Carbonyls: ~170 ppm (Acetate C=O).[1]
Mass Spectrometry	[M+Na] ⁺ : Expect peak at ~513 m/z. Fragmentation: Loss of acetic acid units (M-60) is common in ESI/EL.[1]

References

- Nicotra, F. (1997).[1] Synthesis of C-Glycosides of Biological Interest. Topics in Current Chemistry. [Link](#)
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- Meng, W., et al. (2008).[1] Discovery of Dapagliflozin: A Potent, Selective Renal Sodium-Dependent Glucose Cotransporter 2 (SGLT2) Inhibitor.[1] Journal of Medicinal Chemistry. [Link](#)[1]

- ChemicalBook. (2024).[1] Product Entry: **1,5-Anhydro-1-phenethylsorbitol tetraacetate** (CAS 114421-40-8).[1][2][3][4] [Link](#)

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